

5'-Guanylic Acid: A Comprehensive Technical Guide on its Structure, Function, and Analysis

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Compound of Interest

Compound Name: 5'-Guanylic acid

CAS No.: 128952-18-1

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5'-Guanylic acid, also known as guanosine monophosphate (GMP), is a pivotal purine nucleotide integral to a myriad of fundamental biological processes. As a primary building block of RNA, its role extends far beyond nucleic acid synthesis, encompassing critical functions in cellular energy metabolism, intricate signal transduction cascades, and the regulation of gene expression.^{[1][2][3][4]} This technical guide provides an in-depth exploration of the molecular structure of **5'-guanylic acid**, its multifaceted biological functions, and detailed methodologies for its study. The information presented herein is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development, facilitating a deeper understanding and further investigation of this vital biomolecule.

Molecular Structure and Physicochemical Properties

5'-Guanylic acid is a ribonucleotide composed of three distinct chemical moieties: a phosphate group, a pentose sugar (ribose), and the purine nucleobase, guanine.[2] The phosphate group is esterified to the 5'-carbon of the ribose sugar.

The systematic IUPAC name for **5'-Guanylic acid** is [(2R,3S,4R,5R)-5-(2-Amino-6-oxo-1,6-dihydro-9H-purin-9-yl)-3,4-dihydroxyoxolan-2-yl]methyl dihydrogen phosphate.

Table 1: Physicochemical Properties of 5'-Guanylic Acid

Property	Value	References
Molecular Formula	C ₁₀ H ₁₄ N ₅ O ₈ P	
Molar Mass	363.223 g·mol ⁻¹	
Melting Point	220 - 223°C	
pKa	0.7, 2.4, 6.1, 9.4	
Solubility	Slightly soluble in water. Practically insoluble in ethanol.	
Appearance	White to off-white crystalline powder.	

Biological Functions and Signaling Pathways

5'-Guanylic acid is a central molecule in cellular biochemistry, participating in a wide array of physiological processes.

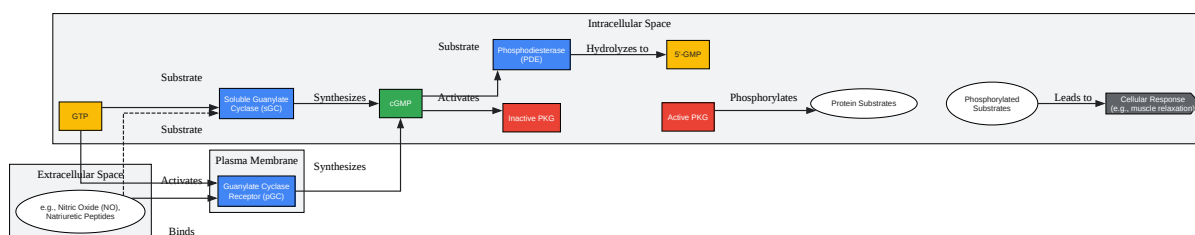
Precursor for Nucleic Acid Synthesis and Energy Metabolism

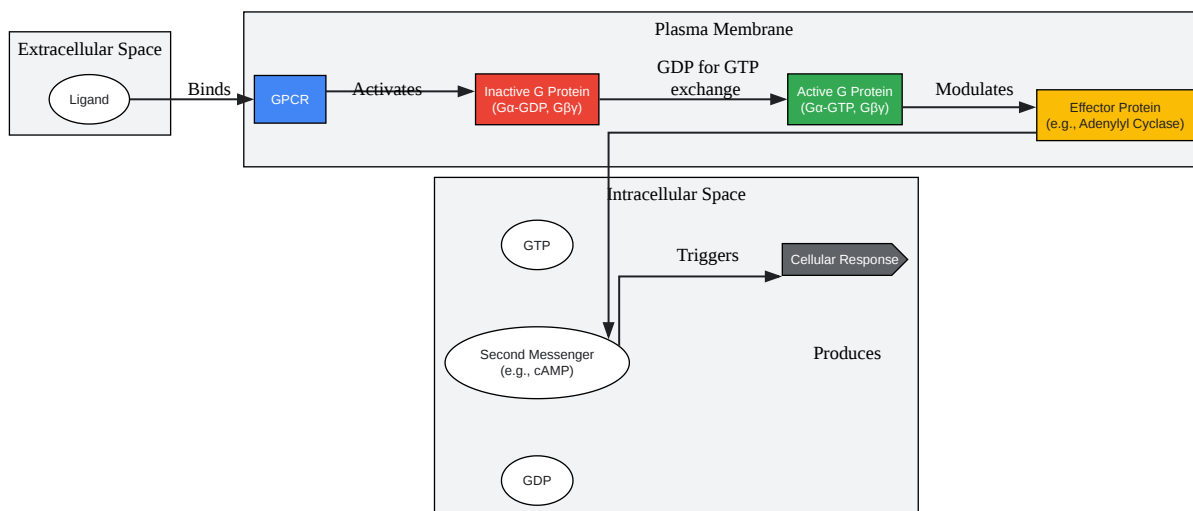
As a ribonucleotide, 5'-GMP is a fundamental monomeric unit required for the synthesis of RNA. Furthermore, it serves as a precursor for the synthesis of guanosine diphosphate (GDP) and guanosine triphosphate (GTP). GTP is a crucial molecule for cellular energy transfer, analogous to ATP, and is essential for various metabolic reactions and cellular processes, including protein synthesis and signal transduction.

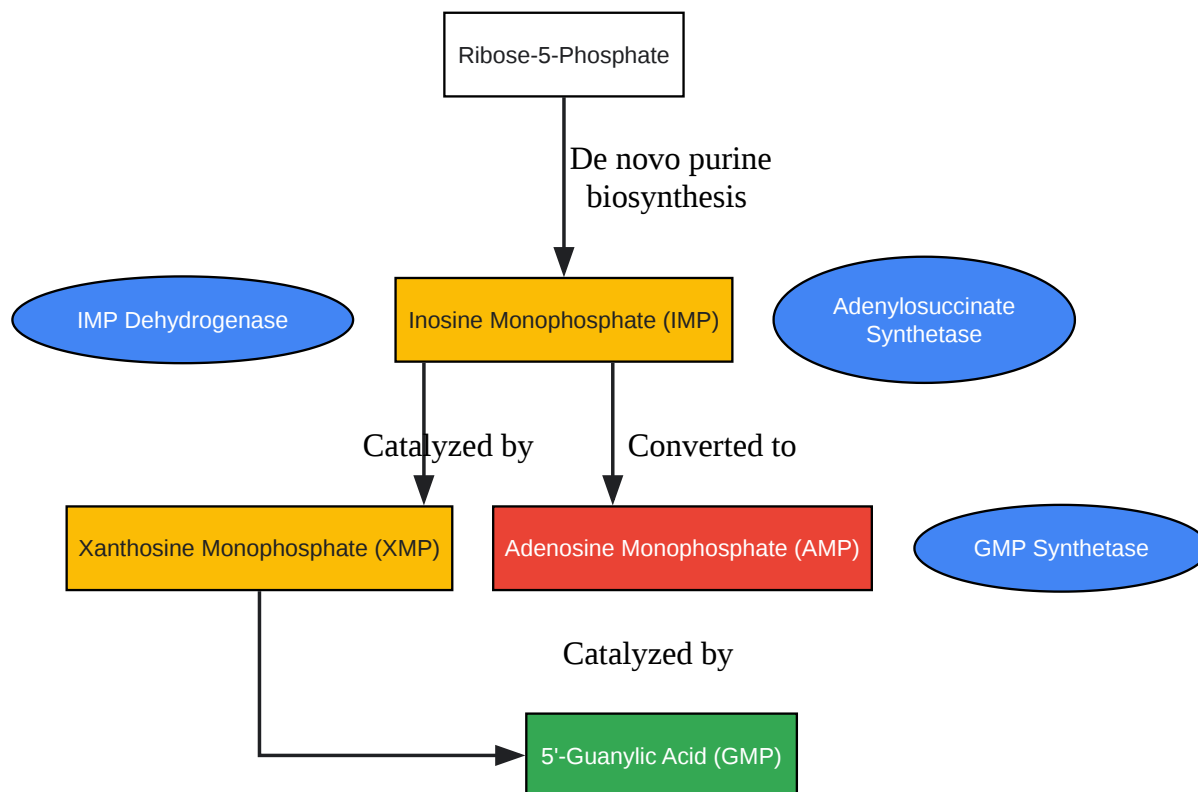
Role in Signal Transduction

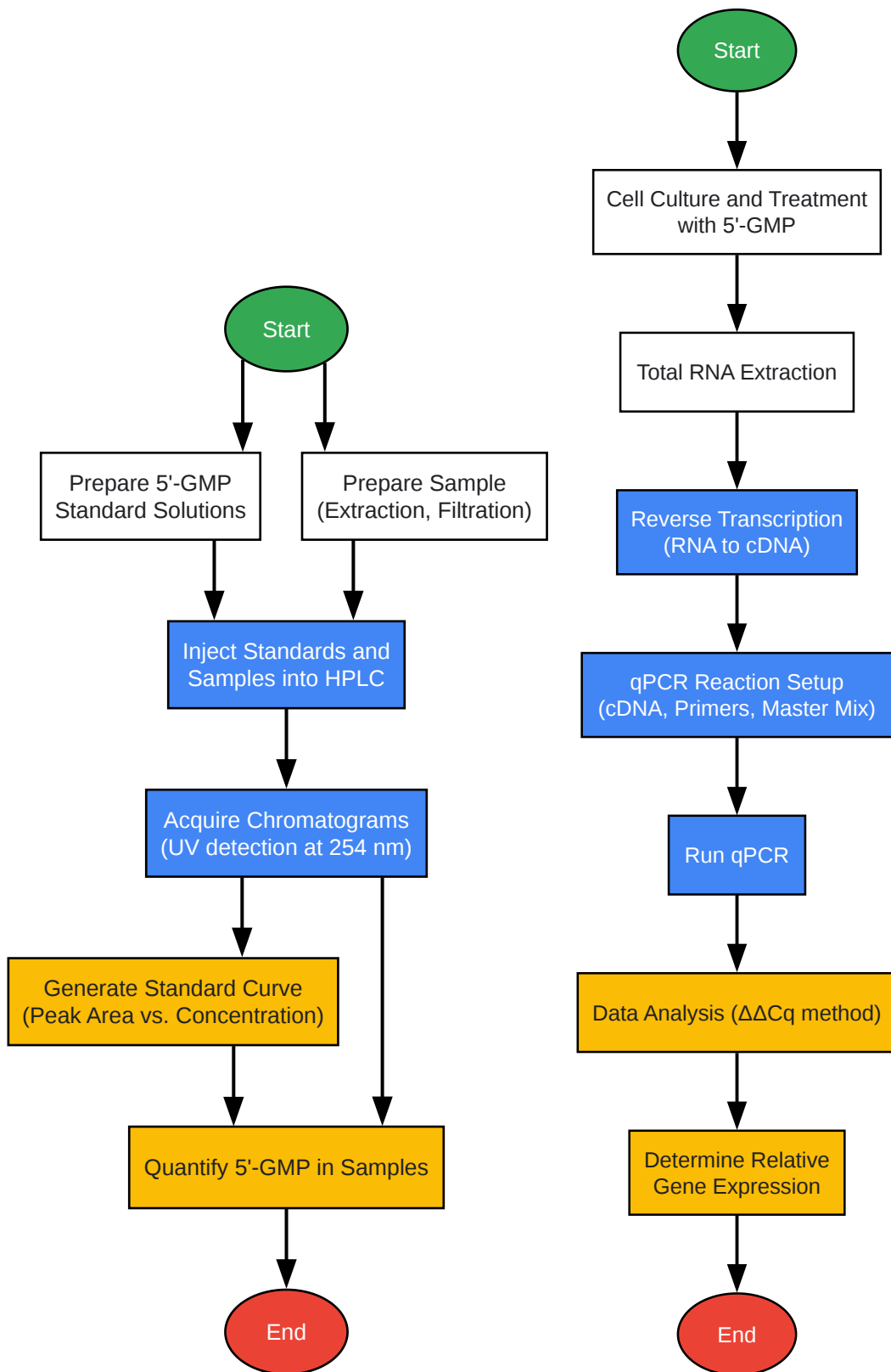
5'-Guanylic acid and its derivatives are key players in intracellular signaling.

Guanosine triphosphate (GTP) is the substrate for the synthesis of the second messenger, cyclic guanosine monophosphate (cGMP), in a reaction catalyzed by guanylate cyclase (GC). cGMP, in turn, activates protein kinase G (PKG), which phosphorylates a variety of downstream targets, leading to diverse physiological responses such as smooth muscle relaxation, regulation of ion channel conductance, and inhibition of platelet aggregation. The cGMP signaling pathway is critical in cardiovascular physiology and neuronal function. The levels of cGMP are tightly regulated by phosphodiesterases (PDEs), which hydrolyze cGMP to 5'-GMP.









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